Application Note: Quantitative PCR to Measure PU.1 Target Gene Expression with DB2115

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Compound of Interest

Compound Name:	*DB2115 tertahydrochloride*
Cat. No.:	*B8216116*

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Introduction

The transcription factor PU.1, encoded by the SPI1 gene, is a master regulator of hematopoiesis, playing a critical role in the development and differentiation of myeloid and B-lymphoid cells.[1][2][3] It functions by binding to specific DNA sequences (PU-boxes) in the regulatory regions of its target genes, thereby activating their expression.[2][4] These target genes include a wide array of proteins essential for immune cell function, such as cytokine receptors (e.g., CSF1R, GM-CSFR), cell surface receptors, and other transcription factors.[5][6] Given its central role, the dysregulation of PU.1 activity is implicated in hematological malignancies like acute myeloid leukemia (AML).[3][7]

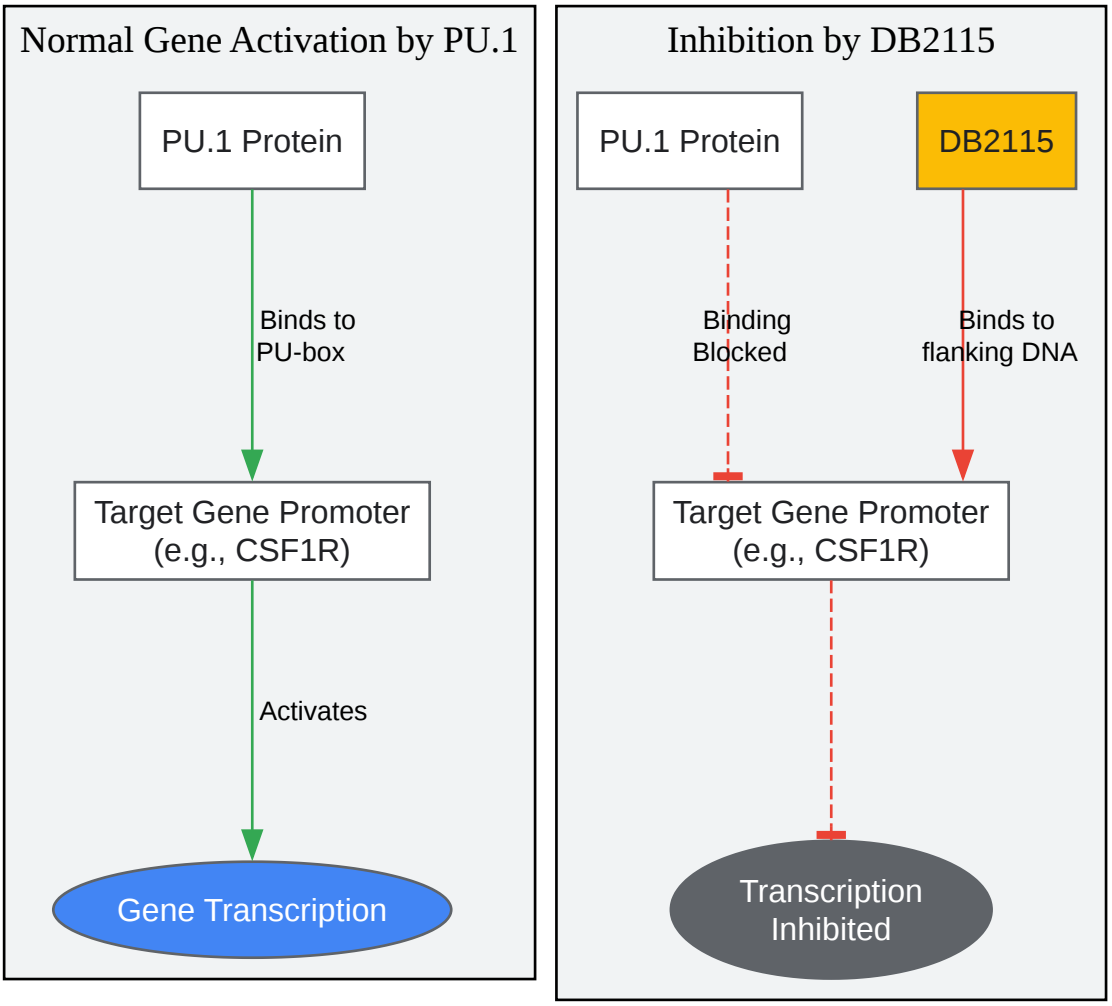
DB2115 is a potent and selective small-molecule inhibitor of PU.1.[8] It exerts its effect by binding to the minor groove of DNA at sequences flanking the PU.1 binding motif. This allosterically prevents PU.1 from binding to the DNA, leading to the downregulation of its canonical target genes.[7] Consequently, DB2115 has been shown to inhibit the proliferation of AML cells and induce apoptosis, making it a valuable tool for research and a potential therapeutic agent.[7][8][9]

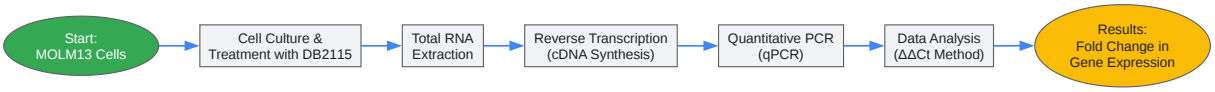
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This application note provides a detailed protocol for utilizing quantitative reverse transcription PCR (RT-qPCR) to accurately measure the dose-dependent effects of DB2115 on the expression of PU.1 target genes in a relevant cell line.

Signaling Pathway and Mechanism of Inhibition

The following diagram illustrates the mechanism by which PU.1 activates its target genes and how DB2115 inhibits this process.





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References

- 1. Mechanisms of Action of Hematopoietic Transcription Factor PU.1 in Initiation of T-Cell Development - PMC [pmc.ncbi.nlm.nih.gov]
- 2. SPI1 - Wikipedia [en.wikipedia.org]
- 3. PU.1 and partners: regulation of haematopoietic stem cell fate in normal and malignant haematopoiesis - PMC [pmc.ncbi.nlm.nih.gov]
- 4. uniprot.org [uniprot.org]
- 5. The transcription factor PU.1 is a critical regulator of cellular communication in the immune system - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. PU.1 and Haematopoietic Cell Fate: Dosage Matters - PMC [pmc.ncbi.nlm.nih.gov]
- 7. Pharmacological inhibition of the transcription factor PU.1 in leukemia - PMC [pmc.ncbi.nlm.nih.gov]
- 8. medchemexpress.com [medchemexpress.com]
- 9. researchgate.net [researchgate.net]
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